

Isochromophilone IX: A Technical Guide to a Novel GABA-Containing Fungal Metabolite

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Compound of Interest

Compound Name: *Isochromophilone IX*

Cat. No.: *B15388172*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Isochromophilone IX is a unique natural product, distinguished as the first γ -aminobutyric acid (GABA)-containing metabolite within the isochromophilone class of compounds.^[1] Isolated from a marine-derived fungus of the *Penicillium* genus, this compound exhibits a novel molecular architecture and notable biological activity.^[1] This technical guide provides a comprehensive overview of **Isochromophilone IX**, detailing its discovery, structure, biological activity, and the experimental methodologies employed in its characterization. The information presented herein is intended to serve as a foundational resource for researchers in natural product chemistry, mycology, and pharmacology, facilitating further investigation into the therapeutic potential of this intriguing molecule.

Introduction

The isochromophilones are a family of fungal polyketides characterized by a highly oxygenated and substituted isoquinoline-6,8-dione core. While numerous members of this class have been identified, **Isochromophilone IX** stands out due to the unprecedented incorporation of a GABA moiety into its structure.^[1] GABA is the primary inhibitory neurotransmitter in the mammalian central nervous system, playing a crucial role in regulating neuronal excitability. The presence of this neuroactive amino acid within a complex fungal metabolite suggests a range of potential pharmacological activities that warrant thorough investigation. This guide aims to consolidate

the available scientific data on **Isochromophilone IX** to support such future research endeavors.

Discovery and Source

Isochromophilone IX was first isolated from a cultured broth of a *Penicillium* species, with the accession number MINAP9902.^[1] Fungi of the *Penicillium* genus are well-documented producers of a diverse array of secondary metabolites with significant biological activities.

Physicochemical and Structural Data

The structural elucidation of **Isochromophilone IX** was accomplished through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and mass spectrometry.

Table 1: Physicochemical Properties of **Isochromophilone IX**

Property	Value	Reference
Molecular Formula	C ₂₅ H ₃₀ NO ₆ Cl	^[1]
Mass Spectrometry	Quasimolecular ions at m/z 476 and 478 (isotopic ratio indicative of one chlorine atom)	^[1]
Stereochemistry	Tentatively assigned as 7R, 13S	^[1]

Table 2: NMR Spectroscopic Data for **Isochromophilone IX**

Position	¹³ C Chemical Shift (ppm)	¹ H Chemical Shift (ppm, multiplicity, J in Hz)
Data not fully available in search results		

Note: The complete NMR data is not available in the public search results. The original publication should be consulted for the full dataset.

The core structure of **Isochromophilone IX** is a 2H-isoquinoline-6,8-dione, which is substituted with a chlorine atom and an acetate group. The key structural feature is the attachment of a GABA molecule, a novel finding for this class of compounds.[\[1\]](#)

Biological Activity

Isochromophilone IX has demonstrated noteworthy antibacterial activity.

Table 3: Antibacterial Activity of **Isochromophilone IX**

Target Organism	Assay	Result	Reference
Methicillin-resistant Staphylococcus aureus (MRSA)	Minimum Inhibitory Concentration (MIC)	50 µg/mL	[1]

The presence of the GABA moiety suggests potential activity at GABA receptors, though to date, no studies have been published that specifically investigate the neuropharmacological properties of **Isochromophilone IX**.

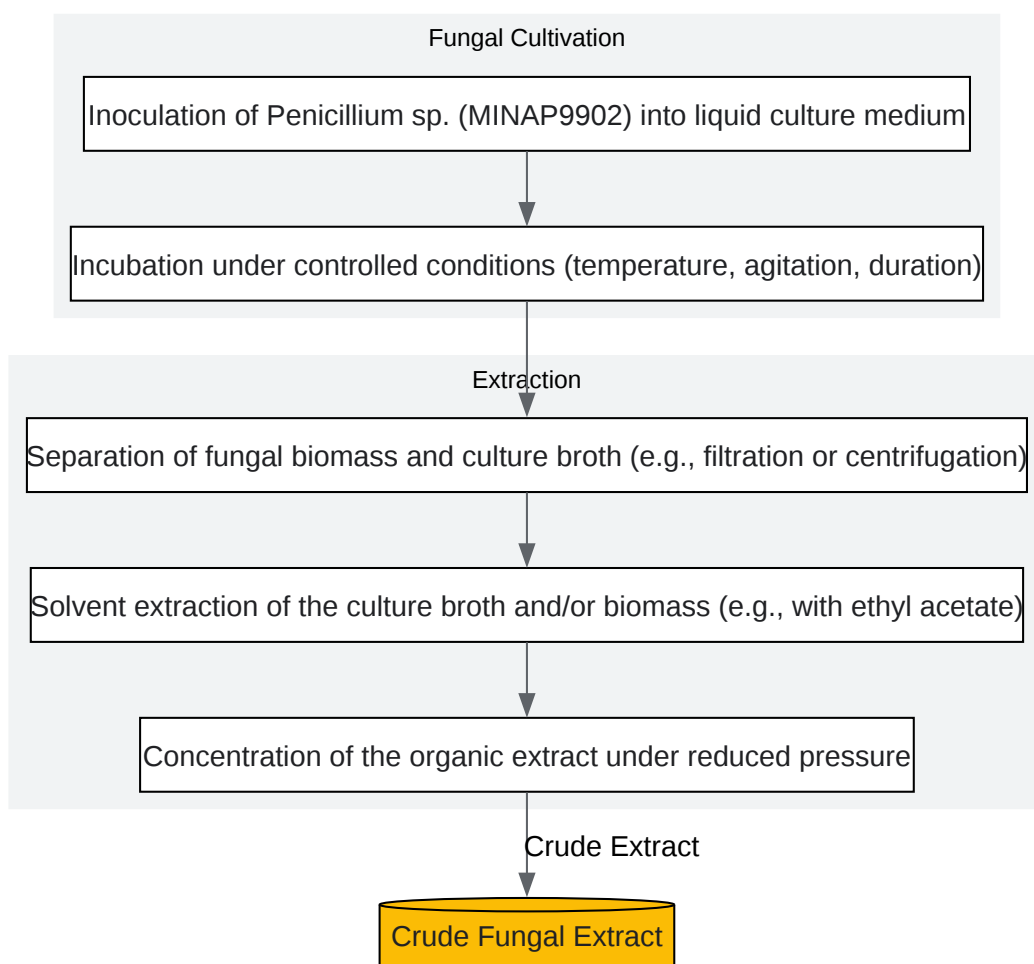
Experimental Protocols

The following sections outline the general experimental procedures that would have been used for the isolation and characterization of **Isochromophilone IX**, based on standard practices in natural product chemistry.

Fungal Cultivation and Extraction

The workflow for obtaining the crude extract containing **Isochromophilone IX** is as follows:

Figure 1. General Workflow for Fungal Cultivation and Extraction

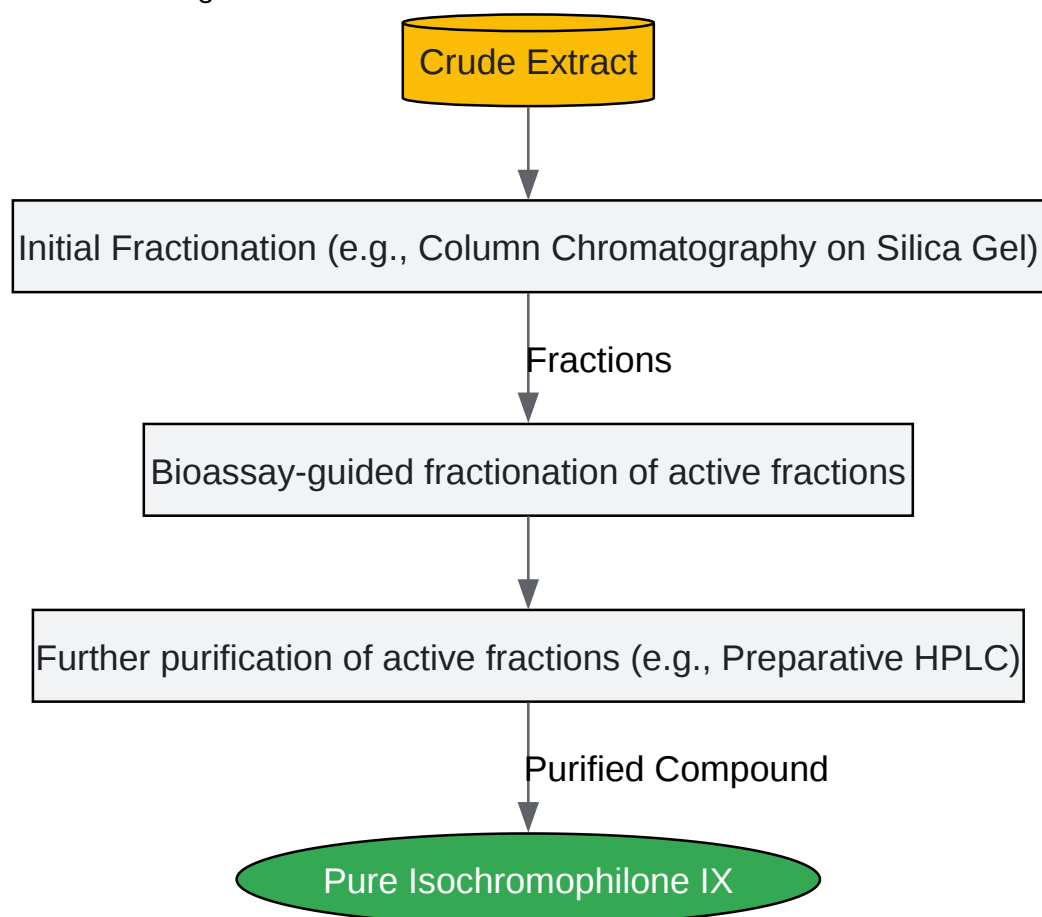
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Caption: General workflow for fungal cultivation and extraction.

Isolation and Purification

The isolation of pure **Isochromophilone IX** from the crude extract would typically involve multiple chromatographic steps.

Figure 2. General Isolation and Purification Workflow

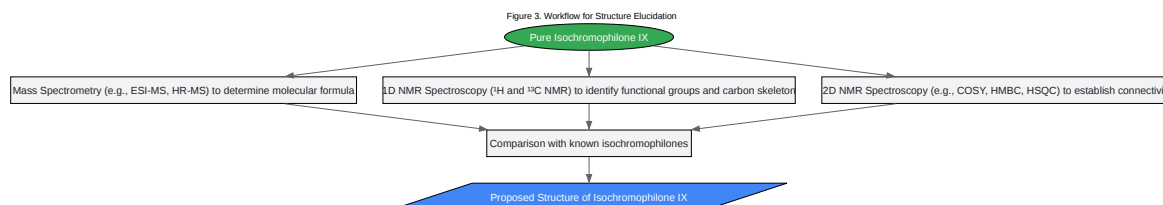


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Caption: General workflow for isolation and purification.

Structure Elucidation

The determination of the chemical structure of the purified compound involves a series of spectroscopic analyses.



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Caption: Workflow for structure elucidation.

Antibacterial Activity Assay

The antibacterial activity of **Isochromophilone IX** against MRSA was likely determined using a broth microdilution method to find the Minimum Inhibitory Concentration (MIC).

Future Directions

The discovery of **Isochromophilone IX** opens up several avenues for future research:

- **Total Synthesis:** The chemical synthesis of **Isochromophilone IX** would confirm its structure and provide a route for producing larger quantities for further biological evaluation.
- **Neuropharmacological Studies:** Given the presence of the GABA moiety, it is imperative to investigate the interaction of **Isochromophilone IX** with GABA receptors and its potential

effects on the central nervous system.

- Structure-Activity Relationship (SAR) Studies: The synthesis of analogues of **Isochromophilone IX** could help to identify the key structural features responsible for its antibacterial and potential neuroactive properties.
- Biosynthetic Pathway Elucidation: Investigating the enzymatic machinery responsible for the production of **Isochromophilone IX** in *Penicillium* sp. could provide insights into the biosynthesis of this unique molecule.

Conclusion

Isochromophilone IX represents a significant addition to the family of isochromophilone natural products. Its novel GABA-containing structure and antibacterial activity make it a promising lead compound for further drug discovery and development efforts. This technical guide provides a foundational overview to stimulate and support future research into this fascinating fungal metabolite.

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References

- 1. connectsci.au [connectsci.au]
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